

In Vitro Characterization of A-81282: A Technical Guide

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Compound of Interest

Compound Name: A-81282
CAS No.: 141872-46-0
Cat. No.: B1664267

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Disclaimer: Publicly available scientific literature and databases do not contain information regarding a compound designated "**A-81282**." To fulfill the structural and content requirements of this request, this technical guide utilizes the well-characterized kinase inhibitor Dasatinib as a representative example. All data and experimental protocols provided herein pertain to Dasatinib.

This guide provides a comprehensive overview of the in vitro characterization of Dasatinib, a potent inhibitor of multiple tyrosine kinases. The information is intended for researchers, scientists, and drug development professionals.

Binding Affinity

Dasatinib exhibits high binding affinity to a range of kinases. The following table summarizes its inhibitory constants (K_i) and half-maximal inhibitory concentrations (IC_{50}) against key targets.

Target Kinase	K _i (nM)	IC ₅₀ (nM)	Assay Condition
ABL1	< 1	0.6	Time-resolved fluorescence resonance energy transfer (TR-FRET)
SRC	0.55	0.8	TR-FRET
LCK	1.1	-	TR-FRET
YES1	0.43	-	TR-FRET
FYN	0.43	-	TR-FRET
KIT	5	12	Cellular phosphorylation assay
PDGFRβ	15	28	Cellular phosphorylation assay
EPHA2	16	-	Kinase activity assay
DDR1	1.6	-	Kinase activity assay

Functional Assays

The cellular activity of Dasatinib has been evaluated in various functional assays. The following table summarizes its half-maximal effective concentrations (EC₅₀) in different cell lines.

Cell Line	Target Pathway	EC ₅₀ (nM)	Endpoint Measured
K562	BCR-ABL	3	Inhibition of proliferation
Ba/F3 (p210)	BCR-ABL	1.5	Inhibition of autophosphorylation
MV4-11	FLT3-ITD	10	Inhibition of proliferation
HEL	JAK2 V617F	30	Inhibition of proliferation
RPMI-8226	-	>1000	Inhibition of proliferation

Kinase Selectivity Profile

Dasatinib is a multi-targeted kinase inhibitor. Its selectivity has been profiled against a broad panel of kinases.

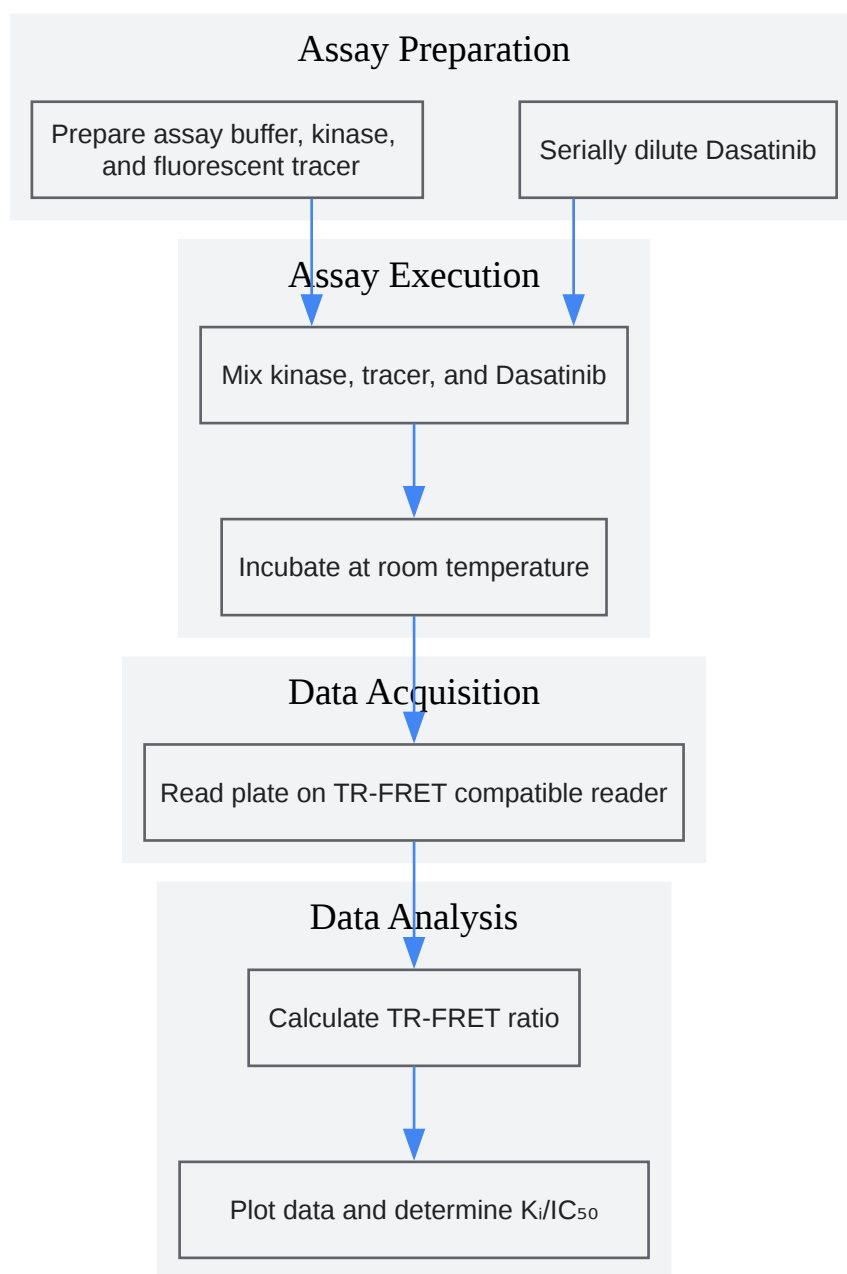
Kinase Family	Number of Kinases Inhibited (>50% at 100 nM)	Representative Inhibited Kinases
Tyrosine Kinases	38	ABL, SRC family, KIT, PDGFR, EPH receptors
Serine/Threonine Kinases	19	p38, ROCK, AMPK

Experimental Protocols

TR-FRET Binding Assay

This assay quantifies the binding affinity of Dasatinib to a target kinase.

Workflow:



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TR-FRET Binding Assay Workflow

Methodology:

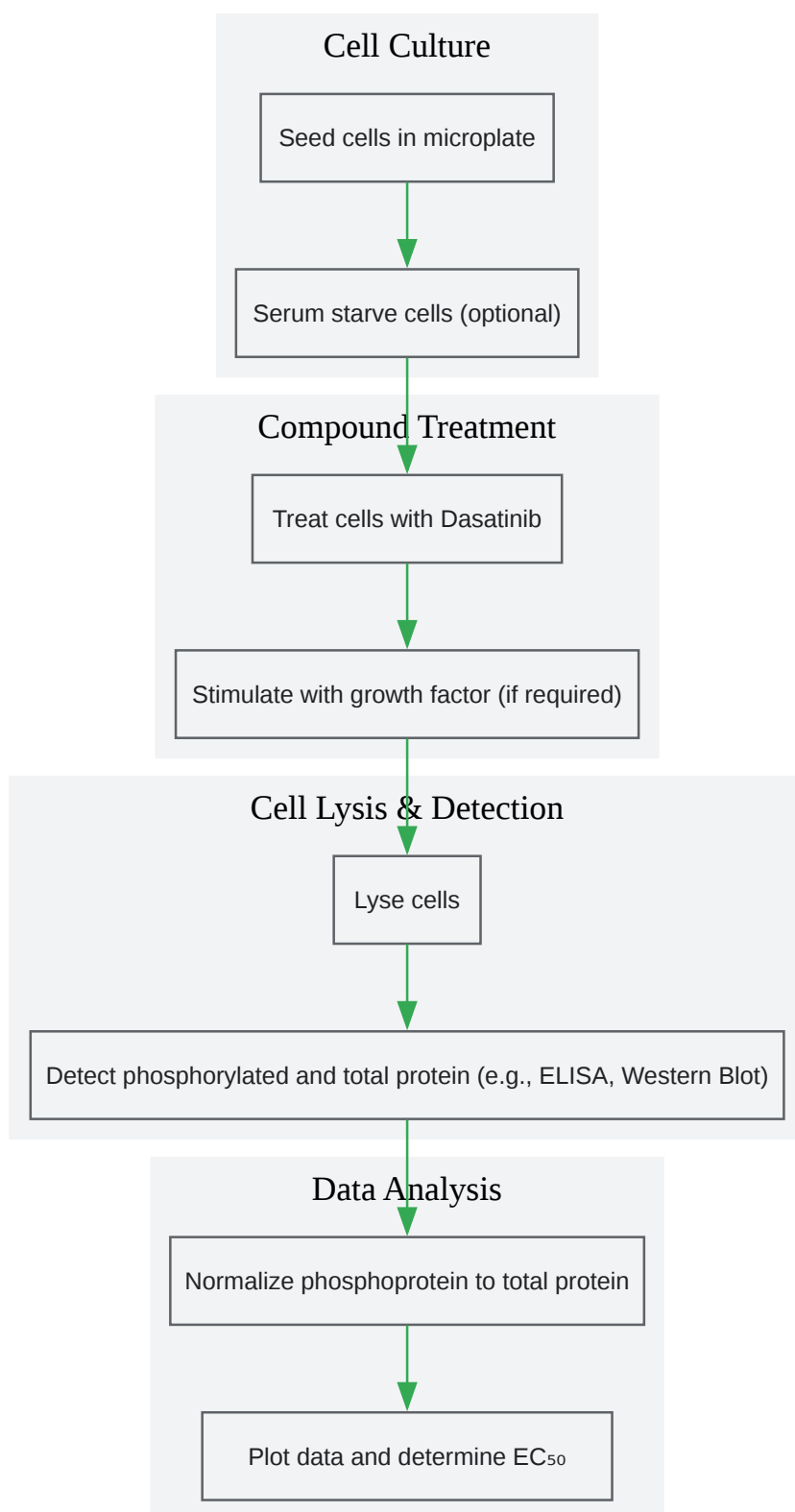
- A recombinant kinase, a fluorescently labeled tracer that binds to the kinase's active site, and serial dilutions of Dasatinib are combined in a microplate well.

- The plate is incubated to allow the binding reaction to reach equilibrium.
- The plate is read on a microplate reader capable of time-resolved fluorescence resonance energy transfer detection.
- The TR-FRET signal is proportional to the amount of tracer bound to the kinase.
- The data is analyzed using a competitive binding model to determine the IC_{50} or K_i of Dasatinib.

Cellular Phosphorylation Assay

This assay measures the ability of Dasatinib to inhibit the phosphorylation of a target protein in a cellular context.

Workflow:



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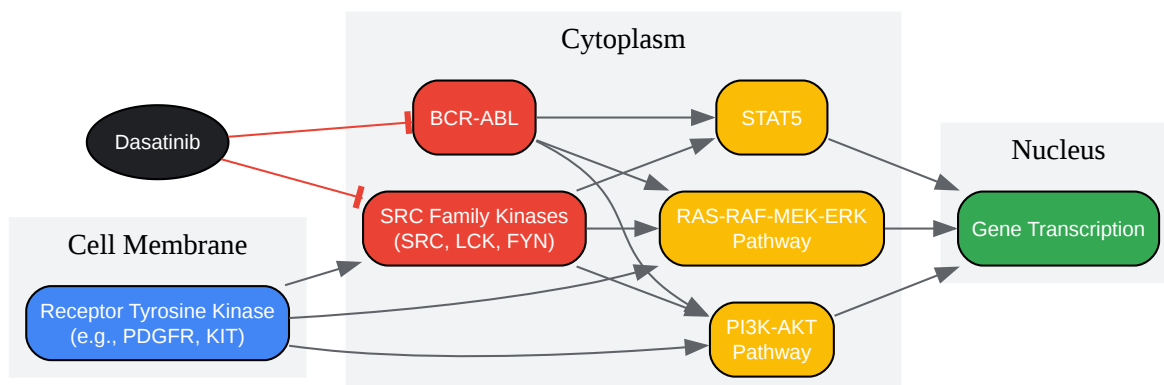
Cellular Phosphorylation Assay Workflow

Methodology:

- Cells expressing the target kinase are cultured in a microplate.
- The cells are treated with various concentrations of Dasatinib.
- If necessary, the cells are stimulated with a growth factor to induce kinase activation and autophosphorylation.
- The cells are lysed, and the levels of the phosphorylated target protein and the total target protein are quantified using a suitable method such as ELISA or Western blotting.
- The ratio of phosphorylated to total protein is calculated and plotted against the Dasatinib concentration to determine the EC₅₀.

Signaling Pathways

Dasatinib primarily targets the BCR-ABL and SRC family kinases, which are involved in key signaling pathways regulating cell proliferation, survival, and migration.



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Dasatinib's Impact on Key Signaling Pathways

This diagram illustrates that Dasatinib inhibits BCR-ABL and SRC family kinases, thereby blocking downstream signaling through pathways such as STAT5, RAS-RAF-MEK-ERK, and PI3K-AKT, which ultimately affects gene transcription related to cell cycle progression and survival.

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